

SN003 dosage and administration guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SN003

Cat. No.: B15568925

[Get Quote](#)

SN003 Application Notes and Protocols

For Research Use Only. Not for use in diagnostic procedures.

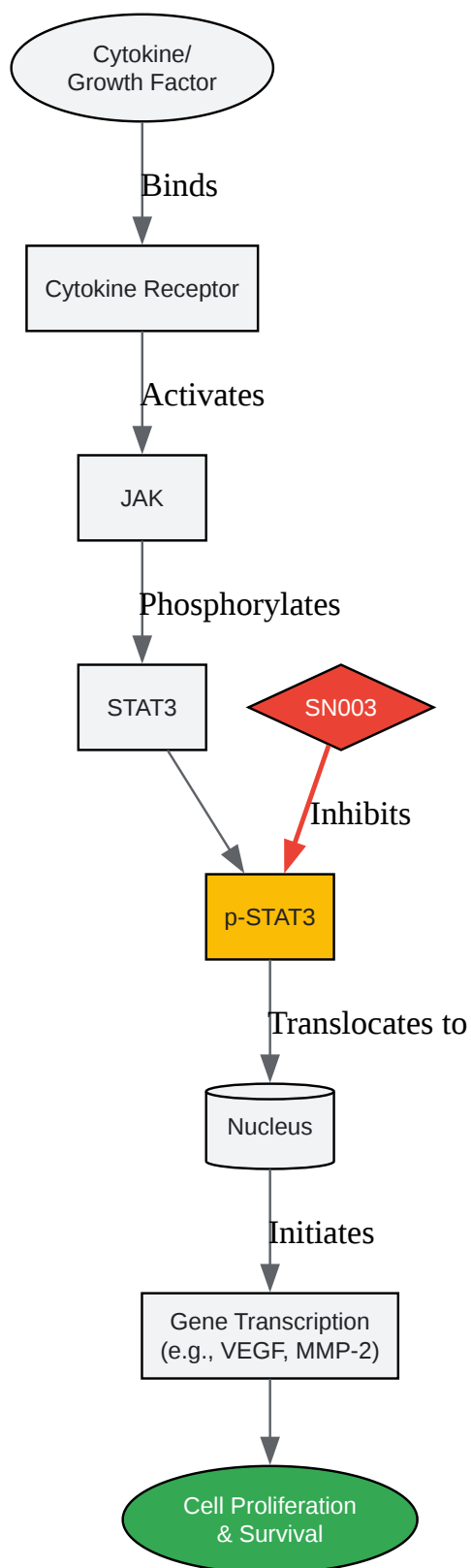
Introduction

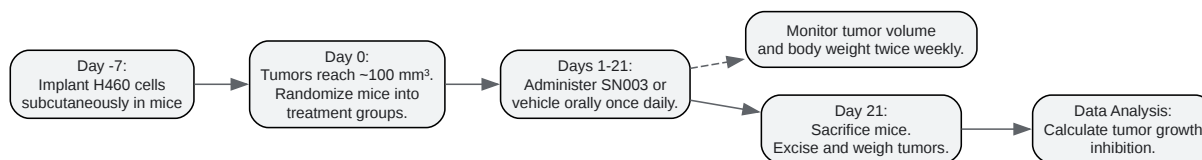
SN003 is a potent and selective small molecule inhibitor of the STAT3 signaling pathway. The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that regulates gene expression in response to various cellular stimuli and plays a crucial role in cell growth, proliferation, and apoptosis.[1][2][3] Persistent activation of the STAT3 signaling pathway has been observed in numerous human cancers, making it a compelling target for therapeutic intervention. **SN003** is hypothesized to exert its anti-tumor effects by inhibiting the phosphorylation and subsequent activation of STAT3. These notes provide preliminary dosage and administration guidelines based on preclinical in vitro and in vivo data.

Mechanism of Action

SN003 is believed to inhibit the STAT3 signaling pathway, which is known to be activated by various cytokines and growth factors.[1][2] This pathway is crucial for the transcription of genes involved in cell survival and proliferation. By suppressing STAT3 activation, **SN003** is thought to reduce the expression of STAT3 target genes, such as those for vascular endothelial growth factor (VEGF) and matrix metalloproteinase-2 (MMP-2).[1] This inhibition ultimately leads to decreased cancer cell growth and survival.[1]

Below is a diagram illustrating the proposed mechanism of action for **SN003**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SH003 reverses drug resistance by blocking signal transducer and activator of transcription 3 (STAT3) signaling in breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. STAT3 Signaling Pathway in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Overview of the STAT-3 signaling pathway in cancer and the development of specific inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SN003 dosage and administration guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568925#sn003-dosage-and-administration-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com